

Application Notes and Protocols for Cytosolic Aconitase Assay for IRP1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *IRRP1*

Cat. No.: *B612643*

[Get Quote](#)

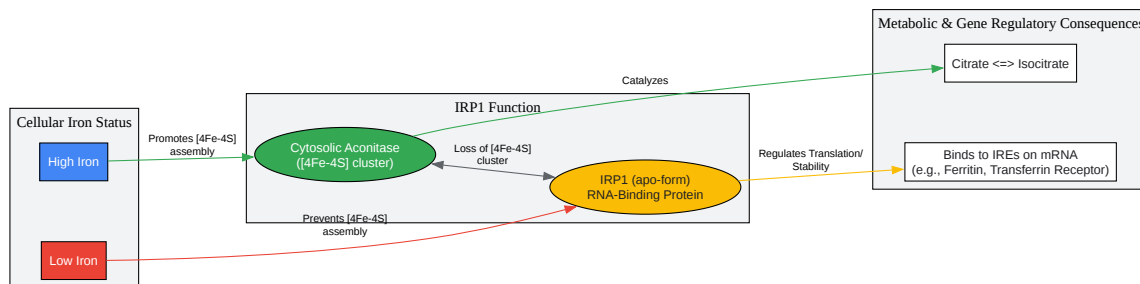
For Researchers, Scientists, and Drug Development Professionals

Introduction

Iron Regulatory Protein 1 (IRP1) is a bifunctional protein that plays a central role in maintaining cellular iron homeostasis.[1] In iron-replete cells, IRP1 assembles a [4Fe-4S] cluster and functions as a cytosolic aconitase, catalyzing the isomerization of citrate to isocitrate via cis-aconitate.[2][3] When cellular iron levels are low, IRP1 exists as an apoprotein that binds to iron-responsive elements (IREs) in specific mRNAs, thereby post-transcriptionally regulating the expression of proteins involved in iron uptake, storage, and utilization.[1] The measurement of cytosolic aconitase activity is a key method to assess the functional state of IRP1 and the cellular iron status.[4][5] This document provides detailed protocols for two common methods to assay the cytosolic aconitase activity of IRP1.

Signaling Pathway and Experimental Workflow

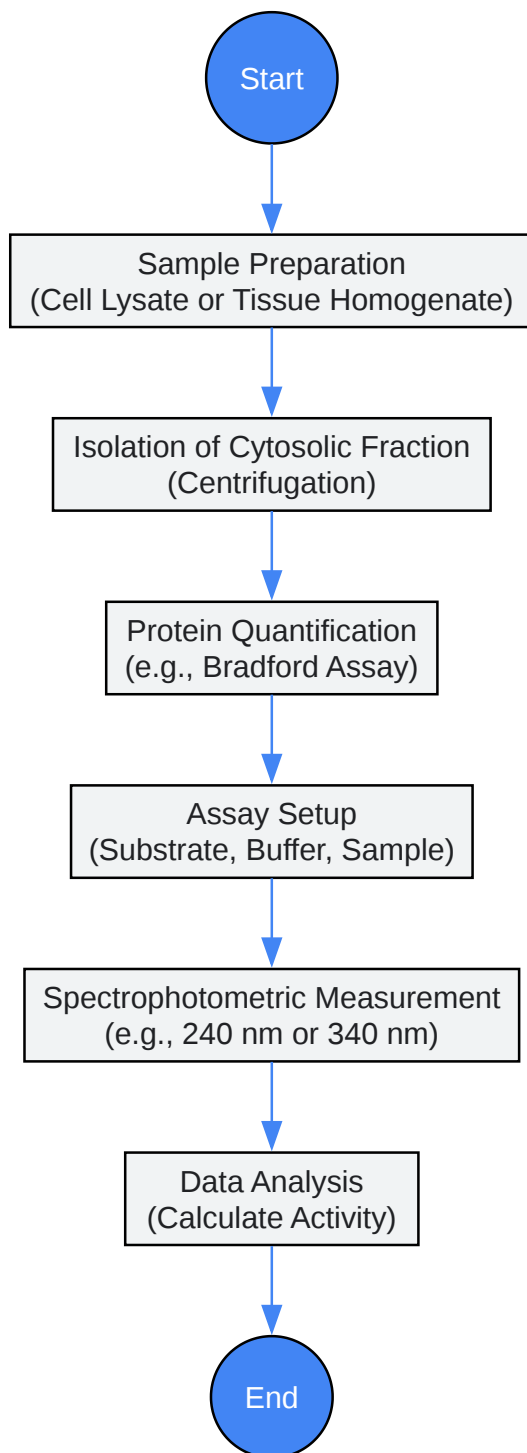
The dual function of IRP1 is central to its role in iron metabolism. The following diagram illustrates the switch between its two functional states.



[Click to download full resolution via product page](#)

IRP1 functional switch based on cellular iron status.

The general workflow for measuring the cytosolic aconitase activity of IRP1 is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methods for Studying Iron Regulatory Protein 1: An Important Protein in Human Iron Metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The iron-responsive element (IRE)/iron-regulatory protein 1 (IRP1)–cytosolic aconitase iron-regulatory switch does not operate in plants - PMC [pmc.ncbi.nlm.nih.gov]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. In-Gel Activity Assay of Mammalian Mitochondrial and Cytosolic Aconitases, Surrogate Markers of Compartment-Specific Oxidative Stress and Iron Status - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Cell density-dependent shift in activity of iron regulatory protein 1 (IRP-1)/cytosolic (c-)aconitase - Metallomics (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Application Notes and Protocols for Cytosolic Aconitase Assay for IRP1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612643#how-to-perform-a-cytosolic-aconitase-assay-for-irp1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com